

Toxicity Profile, Handling, and Synthesis of 4'-Methylacetophenone Oxime: A Technical Guide

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Compound of Interest

Compound Name: Methyl *p*-tolyl ketone oxime

CAS No.: 54582-30-8

Cat. No.: B3434858

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Audience: Researchers, Application Scientists, and Drug Development Professionals Scope: Physicochemical profiling, mechanistic toxicology, self-validating handling protocols, and synthetic methodologies.

Executive Summary & Chemical Identity

4'-Methylacetophenone oxime (CAS: 2089-33-0) is a highly versatile organic intermediate. In pharmaceutical development and materials science, it serves as a critical precursor for Beckmann rearrangements to form amides, as well as a building block for biologically active heterocyclic compounds and antifungal agents [1](#).

To effectively utilize this compound, researchers must understand the interplay between its lipophilic tolyl group and its polar oxime moiety. This structural dichotomy dictates both its synthetic behavior in biphasic solvent systems and its toxicological interactions with biological membranes [2](#).

Quantitative Data: Physicochemical Properties

Property	Value
Chemical Name	4'-Methylacetophenone oxime
Synonyms	1-(4-Methylphenyl)ethanone oxime, p-Tolyl-ethanone oxime
CAS Number	2089-33-0
Molecular Formula	C9H11NO
Molecular Weight	149.19 g/mol
Melting Point	85 - 87 °C
Appearance	White to off-white crystalline solid

Mechanistic Toxicity Profile & Hazard Classification

According to the Globally Harmonized System (GHS), 4'-methylacetophenone oxime presents specific acute and localized hazards [3](#). As an application scientist, it is critical to move beyond reading hazard codes and understand the causality behind the toxicity to design effective mitigation strategies.

- **Acute Oral Toxicity (Category 4, H302):** The compound is harmful if swallowed. Causality: The moderate lipophilicity provided by the tolyl group facilitates rapid gastrointestinal absorption. Once systemic, the reactive oxime functional group can interfere with normal enzymatic processes, necessitating strict administrative controls to prevent accidental ingestion.
- **Skin and Eye Irritation (Category 2/2A, H315/H319):** Causes skin and serious eye irritation. Causality: The oxime moiety ($-C=N-OH$) acts as both a hydrogen bond donor and acceptor. This allows it to interact aggressively with the aqueous mucosal membranes of the eyes and partition into the lipid bilayer of the stratum corneum. This disruption of cellular homeostasis leads to localized inflammation and erythema.
- **Specific Target Organ Toxicity - Single Exposure (Category 3, H335):** May cause respiratory irritation. Causality: As a fine crystalline solid, the compound is prone to aerosolization.

Inhalation of these micro-particulates leads to deposition in the upper respiratory tract, where the compound dissolves in mucosal fluids, triggering an acute irritant response.

Self-Validating Handling and Storage Protocols

To ensure scientific integrity and laboratory safety, handling procedures must be treated as self-validating systems. If a step fails, the protocol should inherently prevent exposure.

Step 1: Engineering Controls & Environmental Isolation

- Action: All handling, weighing, and transfer of the dry powder must occur within a Class II Type A2 biological safety cabinet or a standard chemical fume hood with a face velocity of 80-100 fpm.
- Causality: Addressing the H335 hazard, localized exhaust ventilation actively captures aerosolized micro-particulates before they breach the user's breathing zone.

Step 2: Personal Protective Equipment (PPE) Selection

- Action: Don a standard laboratory coat, chemical splash goggles, and nitrile gloves (minimum 4 mil thickness). Do not use standard latex gloves.
- Causality: Latex is highly permeable to lipophilic organic compounds. Nitrile provides a superior chemical barrier against the tolyl moiety, directly mitigating the H315 dermal penetration risk.

Step 3: Spill Management & Decontamination

- Action: In the event of a solid spill, do not dry sweep. Moisten the powder with a minimal amount of water or ethanol to suppress dust formation. Collect the slurry using a non-sparking tool into a hazardous waste container.
- Causality: Dry sweeping generates airborne dust, exacerbating inhalation risks (H335) and potential ocular contact (H319). Wetting the powder increases its mass and cohesion, neutralizing the aerosolization threat.

Synthetic Methodology: Oximation of 4'-Methylacetophenone

The following protocol details the synthesis of 4'-methylacetophenone oxime via the nucleophilic addition of hydroxylamine to 4'-methylacetophenone [4](#). This workflow is designed with built-in physical checks to validate the reaction's progress.

Step 1: Preparation of the Reagent Matrix

- Procedure: In a 50 mL round-bottom flask, dissolve 1.0 g (6.6 mmol) of 4'-methylacetophenone in 10 mL of absolute ethanol.
- Causality: Ethanol is chosen as the primary solvent to fully solubilize the hydrophobic ketone, ensuring a homogeneous organic phase that prevents unreacted starting material from crashing out.

Step 2: Aqueous Phase Integration & Nucleophile Liberation

- Procedure: In a separate vial, dissolve 1.4 g (19.8 mmol, 3 eq.) of hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) and 2.4 g (59.4 mmol, 9 eq.) of crushed sodium hydroxide (NaOH) in 4 mL of deionized water.
- Causality: Hydroxylamine is supplied as a hydrochloride salt to prevent auto-oxidation. The NaOH base is required in excess to neutralize the hydrochloride salt, liberating the free nucleophilic hydroxylamine in situ. The excess base also maintains a high pH, preventing the reverse hydrolysis of the forming oxime back into the ketone.

Step 3: Reaction Execution

- Procedure: Slowly add the aqueous solution to the ethanolic ketone solution. Attach a reflux condenser and heat the mixture to 80 °C for 3 hours.
- Causality: The biphasic solvent system ($\text{EtOH}/\text{H}_2\text{O}$) merges at elevated temperatures, driving the nucleophilic addition-elimination reaction. The 3-hour reflux provides the necessary thermal energy to overcome the steric hindrance imposed by the bulky tolyl group.

Step 4: Quenching and Isolation (Self-Validation Step)

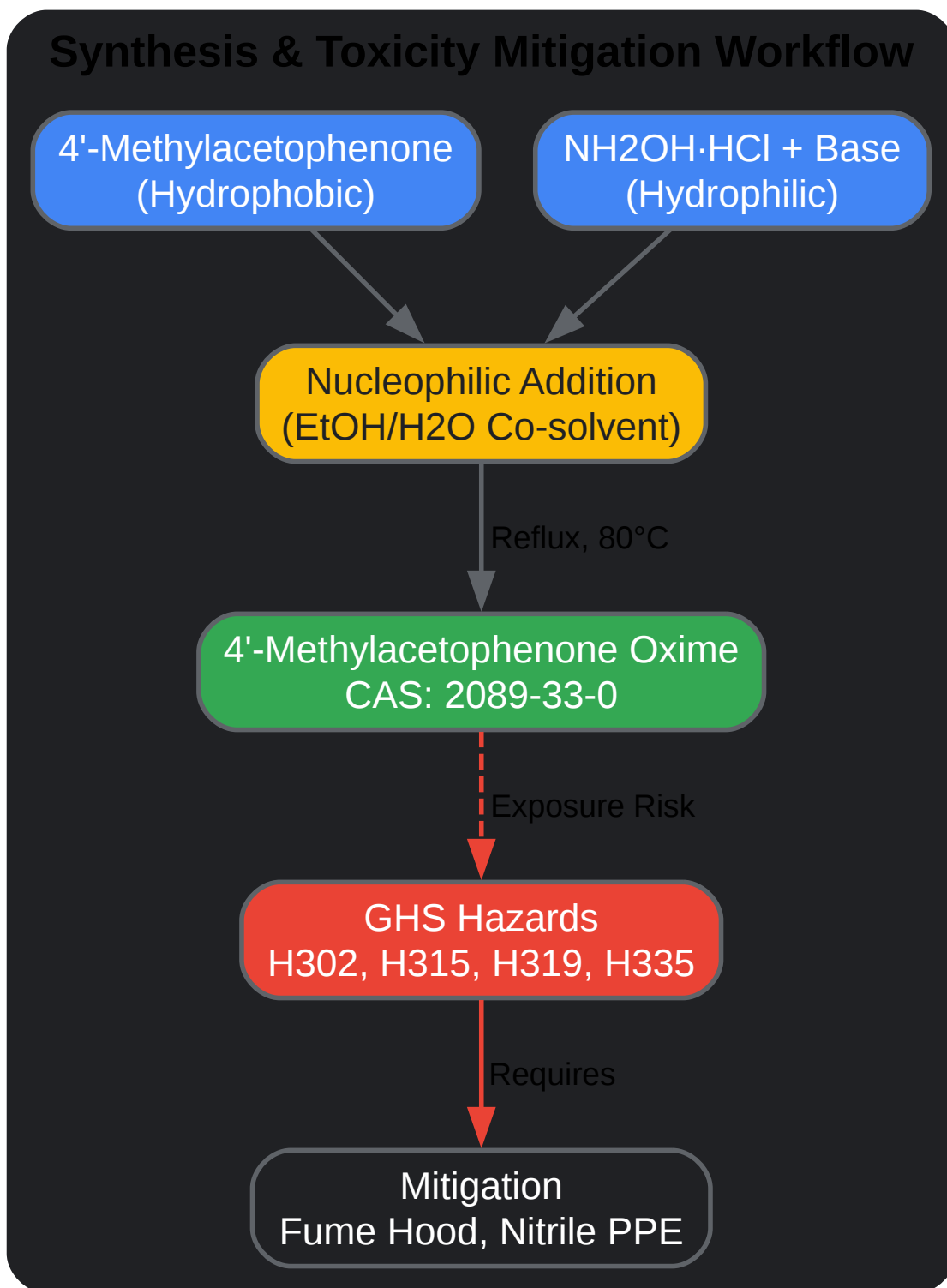
- Procedure: Cool the reaction to room temperature and pour it into 50 mL of ice-cold water.
- Causality: The sudden drop in temperature and the massive increase in aqueous polarity force the highly lipophilic oxime product to precipitate out of solution as a white solid.
Validation: If no precipitate forms, the reaction has failed to convert the ketone, or the pH has dropped too low.

Step 5: Purification

- Procedure: Filter the resulting white precipitate under vacuum, wash thoroughly with cold water, and recrystallize from an ethanol/water mixture to yield pure 4'-methylacetophenone oxime.
- Causality: Washing with cold water removes residual NaOH and unreacted $\text{NH}_2\text{OH}\cdot\text{HCl}$ salts without dissolving the target oxime.

Visualizing the Workflow

The following diagram illustrates the logical relationship between the chemical synthesis pathway and the parallel hazard mitigation strategy required during the workflow.



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Workflow of 4'-methylacetophenone oxime synthesis and parallel hazard mitigation strategies.

References

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